

# Solid-phase extraction protocol for felodipine from urine using rac Felodipine-d3

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# Application Note: Solid-Phase Extraction Protocol for Felodipine from Urine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Felodipine is a dihydropyridine calcium channel blocker used in the management of hypertension and angina pectoris.[1] Accurate and reliable quantification of felodipine and its metabolites in biological matrices such as urine is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessment. This application note provides a detailed protocol for the solid-phase extraction (SPE) of felodipine from human urine using **rac Felodipine-d3** as an internal standard, followed by analysis using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

## **Chemical Structures**



#### Compound

#### **Chemical Structure**

Felodipine

rac Felodipine-d3

A deuterated analog of felodipine, typically with the deuterium labels on the methyl ester group, for use as an internal standard. The molecular formula is C18H16D3Cl2NO4.

# **Experimental Protocol**

This protocol is a recommended starting point and may require optimization for specific laboratory conditions and equipment.

- 1. Materials and Reagents
- SPE Cartridges: Reversed-phase C18 or hydrophilic-lipophilic balanced (HLB) cartridges (e.g., Waters Oasis HLB, 30 mg, 1 mL).
- Reagents:
  - Methanol (HPLC grade)
  - Acetonitrile (HPLC grade)



- Formic acid (analytical grade)
- Ammonium acetate (analytical grade)
- Deionized water
- Standards:
  - Felodipine analytical standard
  - rac Felodipine-d3 (Internal Standard IS)
- Equipment:
  - SPE manifold
  - Centrifuge
  - Vortex mixer
  - Nitrogen evaporator
  - LC-MS/MS system
- 2. Sample and Standard Preparation
- Urine Sample Pre-treatment:
  - Allow frozen urine samples to thaw completely at room temperature.
  - Centrifuge the urine samples at 4000 rpm for 10 minutes to pellet any particulate matter.
  - To 1 mL of the urine supernatant, add a known concentration of rac Felodipine-d3 working solution.
  - Vortex mix for 30 seconds.
  - Add 500 μL of 0.1% formic acid in water and vortex again.



- Standard and Quality Control (QC) Sample Preparation:
  - Prepare a stock solution of felodipine and rac Felodipine-d3 in methanol.
  - Prepare working standard solutions by serial dilution of the stock solution.
  - Spike blank urine with the appropriate amount of felodipine working standard and a fixed amount of rac Felodipine-d3 working solution to create calibration standards and QC samples at low, medium, and high concentrations.
- 3. Solid-Phase Extraction (SPE) Procedure
- Conditioning: Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water. Do not allow the cartridge to dry.
- Loading: Load the pre-treated urine sample onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/min).
- Washing:
  - Wash the cartridge with 1 mL of 5% methanol in deionized water to remove polar interferences.
  - A secondary wash with a less polar solvent, such as 1 mL of 20% methanol in deionized water, can be included to remove additional matrix components.
- Drying: Dry the SPE cartridge under vacuum or positive pressure for 5-10 minutes to remove residual water.
- Elution: Elute the felodipine and **rac Felodipine-d3** from the cartridge with 1 mL of methanol into a clean collection tube.
- Evaporation and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
  - $\circ$  Reconstitute the dried residue in 100  $\mu$ L of the mobile phase (e.g., 80:20 acetonitrile:water with 0.1% formic acid) for LC-MS/MS analysis.



#### 4. LC-MS/MS Analysis

- LC Conditions (suggested):
  - Column: C18 analytical column (e.g., 100 mm x 2.1 mm, 3.5 μm).
  - Mobile Phase: A gradient or isocratic elution with acetonitrile and water containing 0.1% formic acid. A typical isocratic condition could be 80:20 (v/v) acetonitrile:water with 0.1% formic acid.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5-10 μL.
  - Column Temperature: 40°C.
- MS/MS Conditions (suggested):
  - Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Felodipine: The precursor to product ion transition is approximately m/z 384.1  $\rightarrow$  338.0.
    - rac Felodipine-d3 (IS): The precursor to product ion transition is approximately m/z 387.1 → 338.0.
    - Note: These transitions should be optimized on the specific mass spectrometer being used.

## **Data Presentation**

Table 1: Method Validation Parameters for Felodipine Quantification in Urine



| Parameter                     | Result                                                           |  |
|-------------------------------|------------------------------------------------------------------|--|
| Linearity Range               | 0.1 - 20 ng/mL (example, should be determined during validation) |  |
| Correlation Coefficient (r²)  | > 0.99                                                           |  |
| Accuracy                      | -1.4%[2]                                                         |  |
| Precision (RSD)               | 3.87%[2]                                                         |  |
| Recovery                      | > 85% (typical, should be determined experimentally)             |  |
| Limit of Quantification (LOQ) | 0.1 ng/mL (example, should be determined during validation)      |  |

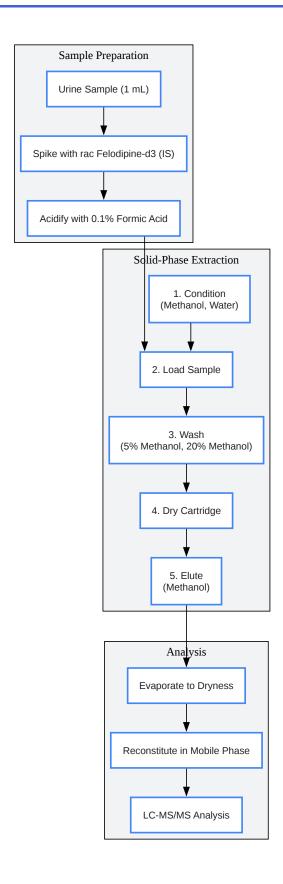
Table 2: LC-MS/MS Parameters

| Parameter              | Felodipine       | rac Felodipine-d3 (IS) |
|------------------------|------------------|------------------------|
| Precursor Ion (Q1) m/z | 384.1            | 387.1                  |
| Product Ion (Q3) m/z   | 338.0            | 338.0                  |
| Collision Energy (eV)  | To be optimized  | To be optimized        |
| Retention Time (min)   | To be determined | To be determined       |

## **Visualization**

Diagram 1: Solid-Phase Extraction Workflow for Felodipine from Urine





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Caption: SPE workflow for felodipine extraction from urine.



This detailed protocol and the accompanying information provide a robust framework for the successful extraction and quantification of felodipine from urine samples, ensuring high-quality data for clinical and research applications.

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### References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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